

# Performance of Cesium Bromide in Scintillation Counters: Application Notes and Protocols

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## Compound of Interest

Compound Name: Cesium bromide

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## Introduction

**Cesium Bromide** (CsBr) is an inorganic scintillator that has garnered interest for various radiation detection applications due to its distinct properties. In its undoped form, it is characterized by an ultrafast scintillation response. When doped with activators, such as europium, its light yield can be significantly enhanced, making it suitable for applications requiring better energy resolution, such as medical imaging.<sup>[1]</sup> This document provides a detailed overview of the performance characteristics of both undoped and doped CsBr, along with protocols for its use and characterization in scintillation counters.

## Performance Characteristics

The performance of a scintillator is primarily defined by its light yield, energy resolution, and decay time. These parameters for undoped and europium-doped CsBr are summarized below in comparison with industry-standard scintillators, Sodium Iodide (NaI(Tl)) and Lanthanum Bromide (LaBr<sub>3</sub>:Ce).

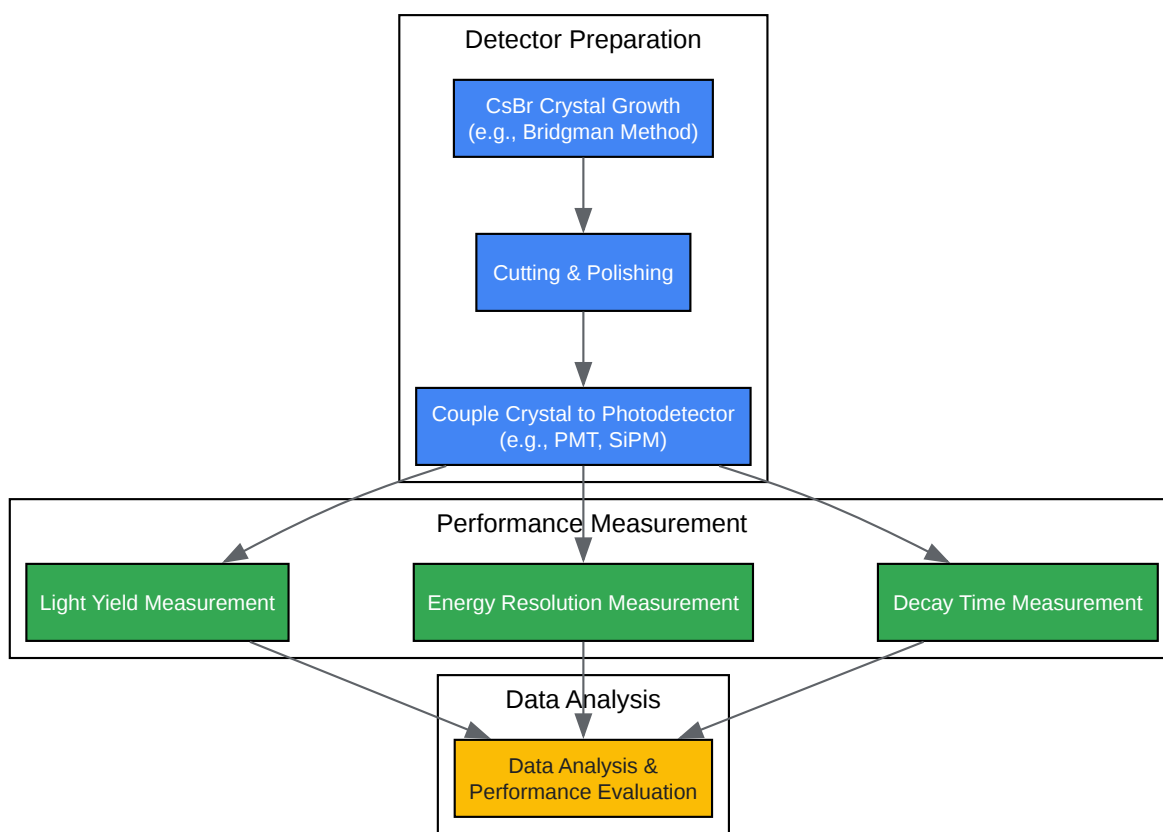
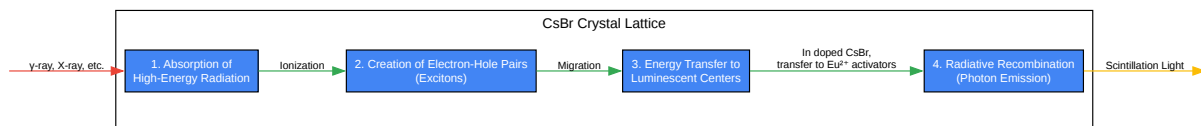
## Data Presentation: Scintillator Performance Comparison

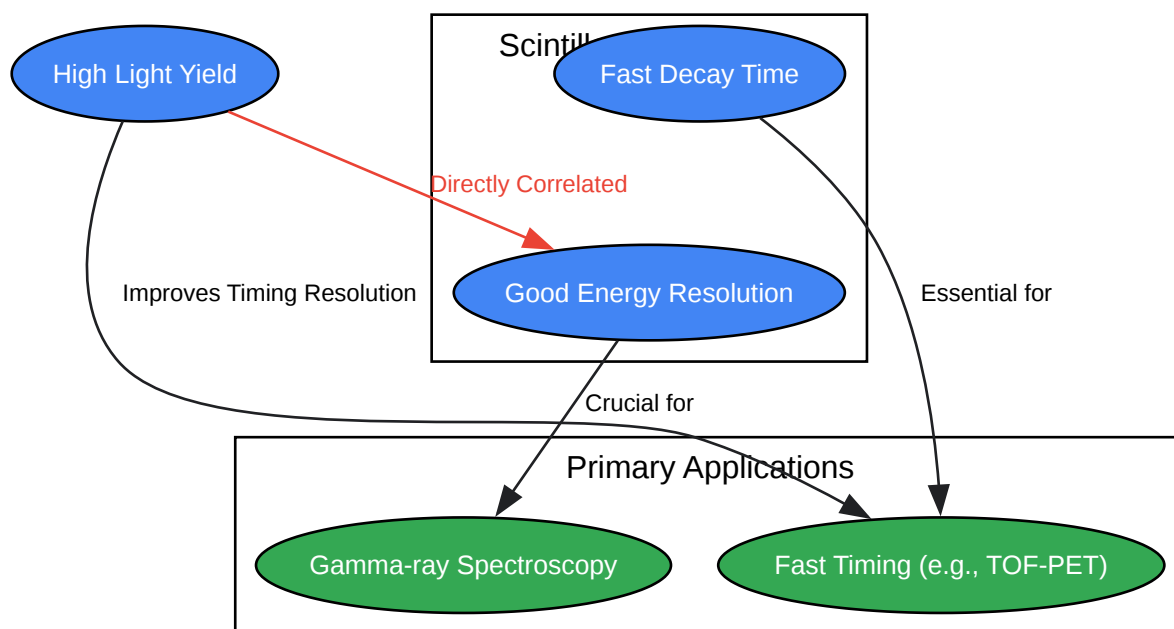
Property	Undoped CsBr	CsBr:Eu	NaI(Tl)	LaBr <sub>3</sub> :Ce
Light Yield (photons/MeV)	~2,000	~22,000[2][3]	~38,000	~63,000
Energy Resolution (@ 662 keV)	Poor	~6.2%[2][3]	~6.5%[4]	<3%[5][6]
Primary Decay Time (ns)	< 1[7]	~510[2][3]	~230	~16
Density (g/cm <sup>3</sup> )	4.44	4.44	3.67	5.08
Peak Emission (nm)	390	445[2][3]	415	380
Hygroscopic	Yes	Yes	Yes	Yes

## Signaling Pathway and Experimental Workflow

### Scintillation Mechanism in CsBr

The fundamental process of scintillation in **Cesium Bromide** involves the conversion of high-energy radiation into visible light. The process can be broken down into three primary stages: absorption, energy transfer, and luminescence.





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## References

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